

# Sch 42495: Proper Disposal & Handling Procedures

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## Compound of Interest

Compound Name: Sch 42495  
CAS No.: 136511-43-8  
Cat. No.: B1681539

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## Executive Summary: Immediate Action Directives

**Sch 42495** (CAS: 136511-43-8) is a potent, orally active Neutral Endopeptidase (NEP) inhibitor.[1][2] Due to its biological activity and sulfur-containing moiety (mercaptoacetyl group), it requires strict segregation from oxidative waste streams and must never be disposed of via sanitary sewer systems.

Critical Disposal Codes:

- Primary Disposal Method: High-Temperature Incineration (High BTU).
- Waste Stream: Non-Halogenated Organic Waste (unless dissolved in halogenated solvents).
- Hazard Flags: Bioactive, Irritant, Potential Stench (Thiol-based).

## Compound Profile & Risk Assessment

To ensure safe handling, researchers must understand the chemical logic dictating these disposal procedures. **Sch 42495** is an ethyl ester prodrug that hydrolyzes in vivo (and potentially in aqueous waste streams) to its active di-acid form, Sch 42354.

## Chemical Properties Relevant to Disposal

Property	Data	Operational Implication
Chemical Name	N-[2(S)-(mercaptoacetyl)-1-oxo-3-phenylpropyl]-L-leucine	Contains Sulfur; potential for strong odors (mercaptans) if acidified or reduced.[2]
Molecular Formula	C <sub>20</sub> H <sub>29</sub> NO <sub>4</sub> S	Non-Halogenated. Do not mix with Chloroform/DCM waste unless necessary.
Bioactivity	NEP Inhibitor (IC <sub>50</sub> ~8.3 nM)	High Potency.[2] Treat as a "P-List" equivalent research chemical; double containment required.
Solubility	DMSO, Ethanol	Organic solvents are the primary vehicle for liquid waste.
Stability	Hydrolytically sensitive (Ester)	Avoid mixing with strong acids/bases in waste containers to prevent uncontrolled hydrolysis and heat generation.

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*Expert Insight: The presence of the mercaptoacetyl group (thiol) means this compound can form disulfides upon oxidation. While not explosive, mixing high concentrations of **Sch 42495** with strong oxidizers (e.g., Nitric Acid, Peroxides) in a waste drum can generate significant heat and sulfur dioxide gas. Strictly segregate from Oxidizing Waste.*

## Pre-Disposal Protocols: Spills & Deactivation

Before final disposal, immediate containment of spills or equipment contamination is required.

## A. Dry Spill (Powder)

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Wear double nitrile gloves, lab coat, and a NIOSH-approved N95 or P100 respirator.
- Containment: Do not dry sweep. Cover the spill with wet paper towels (dampened with water or ethanol) to prevent aerosolization.
- Cleanup: Scoop the wet material into a wide-mouth jar. Wipe the area with 10% Bleach solution (oxidizes the thiol group, reducing odor and activity) followed by Ethanol.

## B. Wet Spill (Solvent Solution)

- Absorb: Use an inert absorbent (Vermiculite or Universal Spill Pads). Do not use paper towels alone for large volumes (>10mL) as this increases surface area for evaporation.
- Decontaminate: Wipe surface with 1N NaOH (promotes hydrolysis of the ester to the more water-soluble, easier-to-clean acid form) followed by water.

## Step-by-Step Disposal Workflow

This protocol ensures compliance with RCRA (Resource Conservation and Recovery Act) guidelines for research chemicals.

### Step 1: Waste Stream Identification

Determine the matrix of your waste.

- Pure Solid: Unused powder or expired stock.
- Liquid Waste: Solvent mother liquors (DMSO, Methanol, etc.).
- Solid Waste: Contaminated gloves, pipette tips, weighing boats.

### Step 2: Packaging & Labeling

- Solids: Place in a clear, sealable bag or original vial. Place this inside a secondary container (HDPE jar).

- Liquids: Collect in a dedicated "Non-Halogenated Organic" carboy.
  - Crucial: If the solution contains >5% water, check pH. Neutralize (pH 6-8) before adding to organic waste drums to prevent drum corrosion.
- Labeling: Tag with "Hazardous Waste - Bioactive NEP Inhibitor." Explicitly list "**Sch 42495**" and "DMSO" (or relevant solvent).

## Step 3: Final Disposal

Transfer to your facility's Environmental Health & Safety (EHS) collection point.

- Method: Fuel Blending / Incineration.
- Prohibition: Do not autoclave (heat may volatilize sulfur compounds). Do not drain dispose.  
[\[3\]](#)

## Visual Decision Tree (Logic Flow)

The following diagram outlines the decision logic for disposing of **Sch 42495** based on its physical state and solvent matrix.



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Caption: Operational logic flow for segregating **Sch 42495** waste streams to ensure compliant incineration.

## Regulatory & Compliance Context

While **Sch 42495** is often classified as "Research Use Only" (RUO), it falls under the "Presumed Hazardous" category in most EHS protocols due to its pharmacological potency.

- RCRA Classification: If discarded as a pure commercial chemical product, it does not have a specific "P" or "U" list code. However, it is regulated as D001 (Ignitable) if in flammable solvents, or generally as Hazardous Waste due to toxicity characteristics.
- EPA Guidelines: The EPA strictly regulates the disposal of thiol-containing organic compounds to prevent environmental release of sulfur/nitrogen oxides [1].
- Bioactive Handling: NIH guidelines for handling high-potency enzyme inhibitors suggest treating them with the same rigor as cytotoxic agents regarding containment [2].

## References

- United States Environmental Protection Agency (EPA). Hazardous Waste Generators: Managing Your Waste. Available at: [\[Link\]](#)
- National Institutes of Health (NIH). Guidelines for Research Involving Recombinant or Synthetic Nucleic Acid Molecules (and Bioactive Peptides). Available at: [\[Link\]](#)
- PubChem. Compound Summary for CID 104866 (**Sch 42495**). National Library of Medicine. Available at: [\[Link\]](#)

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## Sources

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- [2. SCH 42495 | TargetMol - 优米软件公司 \[m.skykya.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
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